

N-Cyclohexylaniline: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-cyclohexylaniline Hydrochloride*

CAS No.: 64316-73-0

Cat. No.: B1597006

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This guide provides an in-depth exploration of N-cyclohexylaniline, a significant secondary amine in industrial and synthetic chemistry. From its foundational synthesis to its diverse applications, we will delve into the chemical principles, historical context, and practical methodologies associated with this compound. This document is intended for researchers, chemists, and professionals in drug development and materials science who require a thorough understanding of N-cyclohexylaniline's properties and synthesis.

Introduction and Historical Context

N-Cyclohexylaniline (CAS No. 1821-36-9) is an organic compound featuring a cyclohexyl group bonded to the nitrogen of an aniline molecule. Its unique combination of aliphatic and aromatic moieties imparts a versatile set of properties, making it a valuable intermediate in the synthesis of dyes, pharmaceuticals, and polymers. It also finds use as a corrosion inhibitor and a rubber antioxidant.

While the precise moment of its first synthesis is not readily apparent in readily available literature, its discovery is intrinsically linked to the development of two major classes of organic reactions in the late 19th and early 20th centuries: the reductive amination of carbonyl compounds and the catalytic hydrogenation of aromatic amines. The pioneering work of chemists like Paul Sabatier on catalytic hydrogenation at the turn of the 20th century laid the groundwork for the efficient synthesis of cyclohexylamines from anilines. Similarly, the principles of reductive alkylation, which involve the reaction of an amine with a carbonyl

compound in the presence of a reducing agent, provided a direct pathway to N-substituted amines like N-cyclohexylaniline.

The industrial importance of N-cyclohexylaniline grew with the expansion of the rubber industry, where it and its derivatives were found to be effective antioxidants, preventing the degradation of rubber products. This application spurred the development of more efficient and scalable manufacturing processes.

Physicochemical and Spectroscopic Data

A thorough understanding of a compound's physical and spectral properties is paramount for its application in research and industry.

Physicochemical Properties

Property	Value	Source
CAS Number	1821-36-9	
Molecular Formula	C ₁₂ H ₁₇ N	
Molecular Weight	175.27 g/mol	
Appearance	Colorless to pale yellow or dark brown liquid	
Melting Point	14-16 °C	
Boiling Point	284 °C (lit.)	
Density	0.996 g/mL at 25 °C (lit.)	
Solubility	Insoluble in water; soluble in organic solvents.	

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of N-cyclohexylaniline.

Technique	Key Features	Source
¹ H NMR	Signals corresponding to aromatic protons, the N-H proton, and the cyclohexyl protons.	
¹³ C NMR	Resonances for the six distinct carbon atoms of the phenyl ring and the four distinct carbon atoms of the cyclohexyl ring.	
Infrared (IR)	Characteristic peaks for N-H stretching (around 3400 cm ⁻¹), C-H stretching (aromatic and aliphatic), and C=C stretching (aromatic ring).	
Mass Spectrometry (MS)	Molecular ion peak (M ⁺) at m/z = 175, with fragmentation patterns corresponding to the loss of cyclohexyl and phenyl fragments.	

Synthesis Methodologies

The synthesis of N-cyclohexylaniline can be approached through several strategic pathways. The choice of method often depends on the desired scale, available starting materials, and economic considerations.

Reductive Amination of Cyclohexanone with Aniline

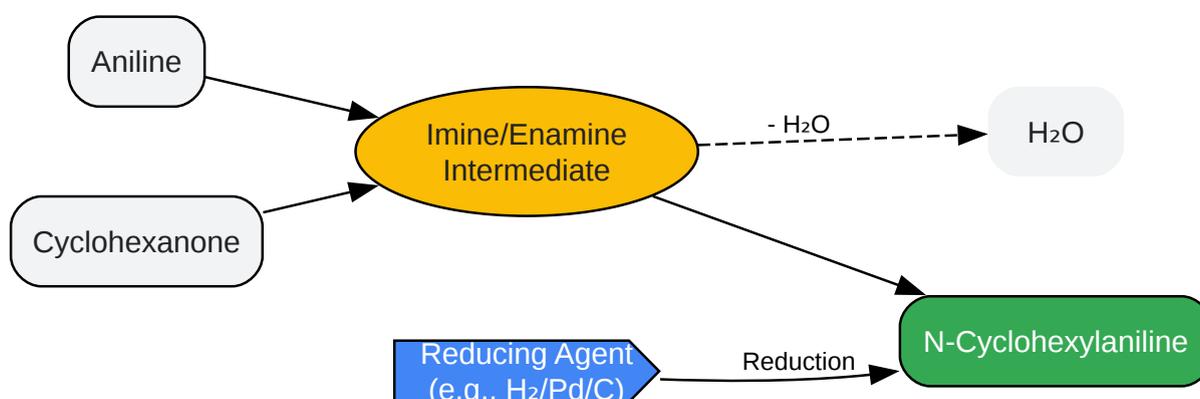
This is one of the most common and direct methods for the synthesis of N-cyclohexylaniline. The reaction proceeds through the formation of an enamine or imine intermediate, which is then reduced in situ to the secondary amine.

Reaction: Aniline + Cyclohexanone → N-Cyclohexylaniline + H₂O

Causality Behind Experimental Choices: The choice of reducing agent is critical. Catalytic hydrogenation (e.g., using H₂ gas with a metal catalyst like Pd/C, PtO₂, or Raney Nickel) is often employed for its efficiency and atom economy. Alternatively, hydride reducing agents such as sodium borohydride (NaBH₄) or sodium cyanoborohydride (NaBH₃CN) can be used under milder conditions. The pH of the reaction is also important; slightly acidic conditions favor the formation of the iminium ion intermediate, accelerating the reaction.

Experimental Protocol: Catalytic Hydrogenation Route

- Apparatus: A Parr hydrogenation apparatus or a similar high-pressure reactor.
- Reagents:
 - Aniline (1.0 eq)
 - Cyclohexanone (1.1 eq)
 - Palladium on carbon (Pd/C, 5-10 mol%)
 - Ethanol (as solvent)
- Procedure: a. In the reactor vessel, dissolve aniline and cyclohexanone in ethanol. b. Add the Pd/C catalyst. c. Seal the reactor and purge with nitrogen, followed by hydrogen. d. Pressurize the reactor with hydrogen gas (typically 50-100 psi). e. Heat the mixture to 50-80 °C and stir vigorously. f. Monitor the reaction progress by observing the drop in hydrogen pressure. g. Once the reaction is complete, cool the reactor, vent the hydrogen, and purge with nitrogen. h. Filter the reaction mixture through a pad of Celite to remove the catalyst. i. Concentrate the filtrate under reduced pressure to obtain the crude product. j. Purify the crude product by vacuum distillation.



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Caption: Reductive amination of aniline and cyclohexanone.

Catalytic Hydrogenation of Diphenylamine

Another viable, though less direct, route involves the hydrogenation of diphenylamine. In this process, one of the phenyl rings is selectively reduced to a cyclohexyl ring.

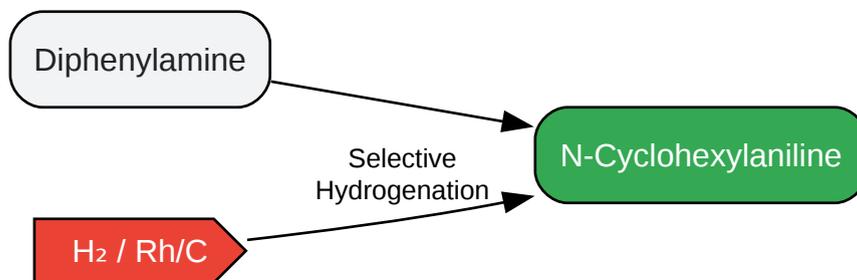
Reaction: Diphenylamine + 3H₂ → N-Cyclohexylaniline

Causality Behind Experimental Choices: The key challenge in this synthesis is achieving selective hydrogenation of only one aromatic ring. This requires careful control of reaction conditions (temperature, pressure) and the choice of catalyst. Rhodium and ruthenium-based catalysts are often more effective than palladium or platinum for this selective reduction. Over-hydrogenation can lead to the formation of dicyclohexylamine.

Experimental Protocol: Selective Hydrogenation

- Apparatus: High-pressure autoclave.
- Reagents:
 - Diphenylamine (1.0 eq)
 - Rhodium on carbon (Rh/C, 5 mol%)
 - Methanol or Ethanol (as solvent)

- Procedure: a. Charge the autoclave with diphenylamine and the solvent. b. Add the Rh/C catalyst. c. Seal the autoclave, purge with an inert gas, and then with hydrogen. d. Pressurize with hydrogen to 500-1000 psi. e. Heat the reaction to 100-150 °C with vigorous stirring. f. Monitor the reaction by TLC or GC until the starting material is consumed. g. Cool the autoclave, vent, and purge with nitrogen. h. Filter the catalyst and wash with the solvent. i. Remove the solvent in vacuo and purify the product by distillation or recrystallization.



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Caption: Selective hydrogenation of diphenylamine.

Industrial Applications

N-Cyclohexylaniline serves as a crucial component in several industrial sectors.

- Rubber Industry: It is a key precursor to various antioxidants and antiozonants used to protect rubber from degradation by oxygen and ozone. These additives are essential for extending the lifespan of tires and other rubber products.
- Polymer Industry: N-Cyclohexylaniline can be used as a monomer or an additive to enhance the thermal stability and other properties of polymers.
- Dye Manufacturing: It serves as an intermediate in the synthesis of certain types of dyes.
- Pharmaceutical and Agrochemical Synthesis: The N-cyclohexylaniline scaffold is present in some biologically active molecules, making it a valuable building block in the development of new drugs and pesticides.
- Corrosion Inhibition: It can be employed as a corrosion inhibitor, particularly in acidic environments.

Safety and Handling

N-Cyclohexylaniline is a chemical that requires careful handling.

- **Toxicity:** It is harmful if swallowed, inhaled, or absorbed through the skin.
- **Irritation:** It can cause irritation to the skin, eyes, and respiratory tract.
- **Personal Protective Equipment (PPE):** Always use appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat. Work in a well-ventilated area or use a fume hood.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.

Always consult the Safety Data Sheet (SDS) for detailed safety information before handling this compound.

Conclusion

N-Cyclohexylaniline is a compound with a rich history intertwined with the development of fundamental organic reactions. Its versatile synthesis and wide range of applications, particularly in the rubber and polymer industries, underscore its continued importance. A thorough understanding of its synthesis, properties, and handling is essential for any scientist or engineer working with this valuable chemical intermediate.

References

- N-Phenylcyclohexylamine. (n.d.). NIST Chemistry WebBook. Retrieved February 7, 2026, from [[Link](#)]
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